

2-Chloro-2-(hydroxyimino)acetic Acid: Structural & Conformational Analysis

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Compound of Interest

Compound Name: 2-Chloro-2-(hydroxyimino)acetic acid

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Executive Summary & Molecular Identity

2-Chloro-2-(hydroxyimino)acetic acid is a bifunctional organic intermediate characterized by a vicinal arrangement of a chlorine atom, a hydroxyimino (oxime) group, and a carboxylic acid moiety.^[1] It is most frequently encountered and manipulated in its ethyl ester form, Ethyl 2-chloro-2-(hydroxyimino)acetate, due to the ester's superior stability and solubility profiles during organic synthesis.^[1]

This molecule serves as a "chiral-like" geometric scaffold in the synthesis of

-lactam antibiotics (3rd and 4th generation cephalosporins) and isoxazoline derivatives.^[1] Its value lies in the rigid geometry of the C=N bond, which allows for the precise installation of the "syn-alkoxyimino" side chains essential for resisting bacterial

-lactamases.

Key Identifiers:

- IUPAC Name: (Z)-2-Chloro-2-(hydroxyimino)acetic acid (often cited as the ethyl ester).^[1]

- CAS Number (Acid): 14337-42-9[1][2][3]
- CAS Number (Ethyl Ester): 14337-43-0[1][4][5][6][7][8]
- Molecular Formula:

(Acid) |

(Ethyl Ester)[1]
- Molecular Weight: 123.49 g/mol (Acid) | 151.55 g/mol (Ethyl Ester)[1][8]

Molecular Structure and Conformation[1]

The reactivity and biological utility of this compound are dictated by the stereochemistry of the oxime (

) double bond.

2.1. Connectivity and Geometry

The central carbon atom is

hybridized, bonded to a chlorine atom, a carboxyl group, and the oxime nitrogen. The oxime nitrogen is also

hybridized, possessing a lone pair and a hydroxyl group. This creates a planar framework susceptible to geometric isomerism.

2.2. Stereoisomerism (E/Z Nomenclature)

The configuration is defined by the Cahn-Ingold-Prelog (CIP) priority rules.[1]

- Carbon Substituents: Chlorine (Atomic #17) > Carboxyl Carbon (Atomic #6).[1] Priority: Cl.
- Nitrogen Substituents: Hydroxyl Group (Atomic #8) > Lone Pair.[1] Priority: OH.

The (Z)-Isomer: In the (Z)-configuration (from German zusammen, together), the high-priority groups (Cl and OH) are on the same side of the C=N double bond.[1][9] This is the thermodynamically preferred and synthetically relevant isomer for many downstream applications.

The (E)-Isomer: In the (E)-configuration (from German entgegen, opposite), the Cl and OH groups are on opposite sides.^[1]

“

Critical Note on Nomenclature: In cephalosporin medicinal chemistry, the term "syn" is often used to describe the configuration where the alkoxyimino group and the amide carbonyl are on the same side. It is vital to verify the specific nomenclature convention when translating this intermediate into final drug structures, as "syn" in a final drug might correspond to a specific Z or E arrangement of the precursor depending on the substitution pattern.

2.3. Intramolecular Hydrogen Bonding

The (Z)-isomer is stabilized by a pseudo-ring formation.^[1] The oxime hydroxyl proton can donate a hydrogen bond to the carbonyl oxygen of the ester/acid group (if rotation allows) or, more commonly in the (E)-like arrangement (where OH and COOH are cis), an intramolecular H-bond forms.

- Z-Isomer (Cl/OH cis): Steric repulsion between the bulky Cl and OH is minimized, but electronic repulsion between the lone pairs of Cl and O can be destabilizing.
- Stabilization: Experimental data on similar

-chloro oximes suggests that the isomer where the OH group can H-bond to the carbonyl oxygen (often the form where OH and COOH are syn) is significantly stabilized.^[1]

Caption: Cahn-Ingold-Prelog (CIP) priority assignment defining the Z/E stereochemistry of **2-Chloro-2-(hydroxyimino)acetic acid**.

Spectroscopic Characterization

To validate the structure during synthesis, the following spectroscopic signatures are diagnostic.

Technique	Parameter	Characteristic Signal	Interpretation
H-NMR (CDCl ₃)	(ppm)	9.0 - 10.5 (s, 1H)	Oxime -OH.[1] Broad singlet, shifts with concentration (H-bonding).[1]
4.38 (q, 2H), 1.37 (t, 3H)	Ethyl ester group (if using ethyl ester).		
C-NMR	(ppm)	~135 - 140	C=N (Oxime carbon). [1] Characteristic downfield shift due to Cl and N.
~160	C=O (Carbonyl).[1]		
IR Spectroscopy	(cm ⁻¹)	3200 - 3400	O-H stretch (broad).[1]
1720 - 1740	C=O stretch (Ester/Acid).[1]		
1600 - 1620	C=N stretch (Oxime). [1]		

Synthesis Protocol

The most robust route to Ethyl 2-chloro-2-(hydroxyimino)acetate involves the nitrosation of glycine ethyl ester hydrochloride.[1] This method is preferred over direct chlorination of glyoxime due to higher yield and safety.

Methodology: Nitrosation of Glycine Ethyl Ester

Reaction:

[1]

Step-by-Step Protocol:

- Preparation of Reagents:
 - Dissolve Glycine ethyl ester hydrochloride (1.0 eq) in water.[\[1\]](#)
 - Prepare a separate saturated solution of Sodium Nitrite (NaNO_2), 1.1 eq) in water.
 - Prepare dilute Hydrochloric Acid (HCl).[\[1\]](#)
- Nitrosation & Chlorination (One-Pot):
 - Cool the glycine solution to -5°C to 0°C in an ice-salt bath. Temperature control is critical to prevent decomposition of the diazonium intermediate.
 - Add the HCl solution slowly to the glycine ester.
 - Add the NaNO_2 solution dropwise over 30-60 minutes, maintaining the temperature below 0°C .
 - Mechanism:[\[1\]](#) The reaction proceeds via the formation of a diazonium species which undergoes nucleophilic attack by chloride ions (from HCl) with simultaneous tautomerization to the oxime.
- Work-up:
 - Stir the mixture at 0°C for an additional 1-2 hours.
 - Extract the aqueous mixture with Diethyl Ether or Ethyl Acetate (3x).[\[1\]](#)
 - Wash the organic layer with brine.
 - Dry over anhydrous MgSO_4 and concentrate under reduced pressure.
- Purification:

- The crude product is often a white to off-white solid.^[1]
- Recrystallization from Hexane/Ethyl Acetate or sublimation can yield high-purity crystals (mp 70-76°C).^[1]

Safety Note: This reaction generates nitrogen oxides (toxic gas).^[1] Perform in a well-ventilated fume hood. The product is a skin sensitizer and lachrymator.

Caption: Synthesis pathway from glycine ethyl ester via nitrosation-chlorination sequence.

Applications in Drug Development

The primary utility of **2-Chloro-2-(hydroxyimino)acetic acid** is as a C-3 or C-7 side-chain precursor for cephalosporins.^[1]

- Cephalosporin Side Chains:
 - It reacts with thiourea to form 2-(2-aminothiazol-4-yl)-2-(hydroxyimino)acetic acid derivatives.^[1]
 - The chlorine atom is displaced by the sulfur of thiourea in a cyclization reaction (Hantzsch Thiazole Synthesis).
 - This generates the "aminothiazole oxime" moiety found in Cefotaxime, Ceftriaxone, and Cefepime.
- Isoxazoline Synthesis:
 - Treatment with base generates the Nitrile Oxide in situ (^[1]).
 - This reactive dipole undergoes [3+2] cycloaddition with alkenes to form isoxazolines, which are scaffolds for novel antibacterials and agrochemicals.

References

- PubChem. (n.d.).^[1] 2-Chloro-2-hydroxyiminoacetic acid ethyl ester. National Library of Medicine. Retrieved from [\[Link\]](#)^[1]

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